

# Chemical properties and structure of Isazofos

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isazofos*

Cat. No.: *B052178*

[Get Quote](#)

An In-depth Technical Guide on the Chemical Properties and Structure of **Isazofos**

## Introduction

**Isazofos** is a synthetic organothiophosphate compound formerly used as a broad-spectrum insecticide and nematicide.[1][2] It was primarily employed to control soil insects on turf and various crops.[1][3] As an organophosphate, its mode of action is the inhibition of acetylcholinesterase, a critical enzyme in the nervous system.[1][4] This document provides a detailed overview of the chemical structure, properties, mechanism of action, synthesis, and analytical methodologies for **Isazofos**, intended for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

**Isazofos** is characterized as a yellow or amber liquid.[1][3] Its quantitative physical and chemical properties are summarized in the table below for clear reference.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>17</sub> ClN <sub>3</sub> O <sub>3</sub> PS	[1][5]
Molecular Weight	313.74 g/mol	[1][2][6][7]
CAS Registry Number	42509-80-8	[1][5]
Physical Description	Yellow or amber liquid	[1]
Boiling Point	170 °C at 760 mmHg	[1][6]
Melting Point	<25 °C	[6][8][9]
Density	1.22 g/cm <sup>3</sup> at 20 °C	[1][6]
Vapor Pressure	8.7 x 10 <sup>-5</sup> mmHg at 20-25 °C	[1][3]
Water Solubility	69 - 168 mg/L at 20 °C	[4][9]
LogP (Kow)	3.1 - 3.9	[1][4]
pKa	4.0	[1]
Decomposition Temp.	Decomposes above 200 °C	[1]

## Chemical Structure

**Isazofos** is an organic thiophosphate containing a substituted triazole ring.[1] Its formal chemical names are:

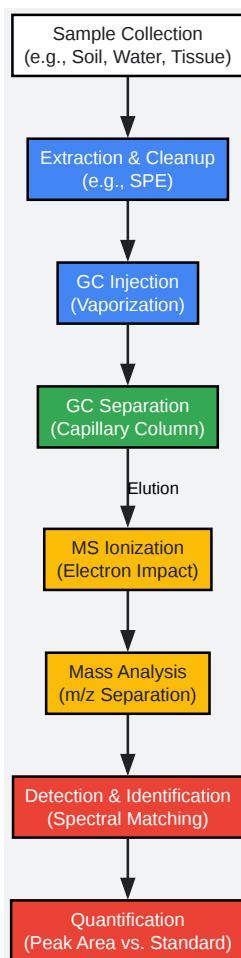
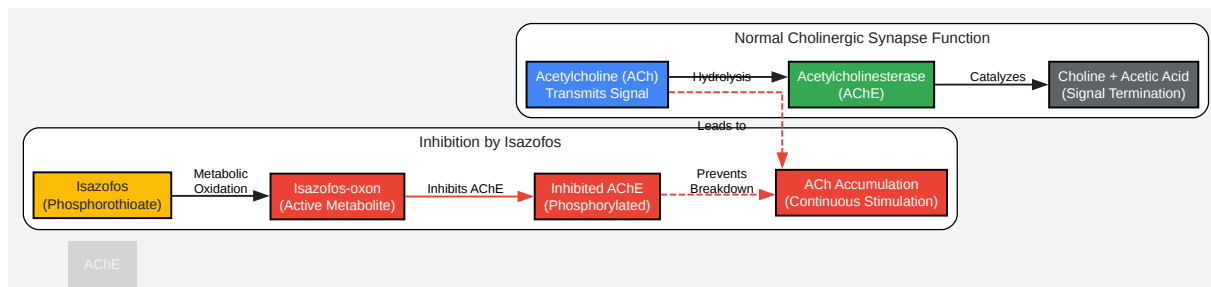
- IUPAC Name: O-[5-chloro-1-(propan-2-yl)-1H-1,2,4-triazol-3-yl] O,O-diethyl phosphorothioate.[5]
- CAS Name: O-[5-chloro-1-(1-methylethyl)-1H-1,2,4-triazol-3-yl] O,O-diethyl phosphorothioate.[5]

The structure consists of a central phosphorus atom double-bonded to a sulfur atom (a phosphorothioate group). This phosphorus is also bonded to two ethoxy groups and, via an oxygen atom, to a heterocyclic ring system. This ring is a 1-isopropyl-5-chloro-1,2,4-triazole moiety.

# Mechanism of Action: Acetylcholinesterase Inhibition

The primary mechanism of toxicity for **Isazofos**, like other organophosphate pesticides, is the inhibition of the enzyme acetylcholinesterase (AChE).<sup>[4]</sup><sup>[10]</sup>

- **Normal Synaptic Function:** In cholinergic synapses, the neurotransmitter acetylcholine (ACh) is released from the presynaptic neuron, binds to receptors on the postsynaptic neuron to propagate a nerve signal, and is then rapidly hydrolyzed into choline and acetic acid by AChE to terminate the signal.<sup>[10]</sup>
- **Inhibition by **Isazofos**:** Organophosphorus compounds act as inhibitors of AChE.<sup>[1]</sup> It is important to note that phosphorothioates like **Isazofos** are not direct inhibitors but require metabolic activation.<sup>[1]</sup> Through oxidation, the sulfur atom is replaced by an oxygen atom, forming the more potent "oxon" analogue. This active metabolite then binds to a serine residue in the active site of AChE, phosphorylating the enzyme.<sup>[10]</sup>
- **Consequence of Inhibition:** This phosphorylation renders the AChE enzyme inactive. Consequently, acetylcholine is not broken down and accumulates in the synaptic cleft, leading to excessive and continuous stimulation of cholinergic receptors.<sup>[10]</sup> This overstimulation results in a cholinergic crisis, which is responsible for the acute toxic effects in insects and mammals.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Isazofos | C<sub>9</sub>H<sub>17</sub>CIN<sub>3</sub>O<sub>3</sub>PS | CID 39223 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Isazofos - Hazardous Agents | Haz-Map [haz-map.com]
- 4. Isazofos (Ref: CGA 12223) [sitem.herts.ac.uk]
- 5. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 6. CAS Common Chemistry [commonchemistry.cas.org]
- 7. scbt.com [scbt.com]
- 8. Isazophos | CAS#:42509-80-8 | Chemsrce [chemsrc.com]
- 9. Isazophos | 42509-80-8 [amp.chemicalbook.com]
- 10. Mechanisms of Organophosphate Toxicity and the Role of Acetylcholinesterase Inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Chemical properties and structure of Isazofos]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052178#chemical-properties-and-structure-of-isazofos]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)